

IR spectroscopy of Dimethyl 2-bromopentanedioate

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Compound of Interest

Compound Name: *Dimethyl 2-bromopentanedioate*

CAS No.: 760-94-1

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An In-Depth Technical Guide to the Infrared Spectroscopy of **Dimethyl 2-bromopentanedioate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Infrared (IR) spectroscopy is an indispensable analytical technique in modern chemical and pharmaceutical development, offering rapid, non-destructive, and highly specific structural information.[1][2] This guide provides a comprehensive technical overview of the application of Fourier Transform Infrared (FTIR) spectroscopy for the characterization of **Dimethyl 2-bromopentanedioate** (CAS No. 760-94-1), a critical intermediate in the synthesis of pharmaceuticals, including heterocycles and Proteolysis Targeting Chimeras (PROTACs).[3][4] We will explore the theoretical underpinnings of its vibrational modes, present a robust experimental protocol for acquiring a high-fidelity spectrum, and offer expert insights into data interpretation, focusing on the causality behind spectral features and their implications for sample purity and structural integrity.

Introduction: The Role of IR Spectroscopy in Pharmaceutical Synthesis

In the rigorous landscape of drug development, the unambiguous confirmation of molecular structure and the assessment of purity are paramount. IR spectroscopy serves as a first-line analytical tool for these tasks.^{[5][6]} By measuring the absorption of infrared radiation by a molecule, we can identify the specific vibrational modes of its covalent bonds.^[2] Each functional group (e.g., C=O, C-O, C-H, C-Br) possesses characteristic absorption frequencies, making the resulting IR spectrum a unique molecular "fingerprint".^{[7][8]} For a key intermediate like **Dimethyl 2-bromopentanedioate**, IR spectroscopy provides a rapid and efficient method to verify the presence of its core ester and alkyl halide functionalities and to detect potential process-related impurities.

Molecular Profile: Dimethyl 2-bromopentanedioate

Dimethyl 2-bromopentanedioate is a halogenated diester with the molecular formula $C_7H_{11}BrO_4$.^{[9][10]} Its structure is pivotal to its synthetic utility, featuring two methyl ester groups and a reactive bromine atom on the carbon alpha to one of the carbonyls. This combination of functional groups allows for a wide range of subsequent chemical transformations.

Below is the molecular structure of **Dimethyl 2-bromopentanedioate**.

Caption: Molecular Structure of **Dimethyl 2-bromopentanedioate**.

Theoretical IR Analysis: Predicting the Spectrum

A molecule's IR spectrum is governed by the vibrations of its bonds, primarily stretching (changes in bond length) and bending (changes in bond angle).^[11] By dissecting the structure of **Dimethyl 2-bromopentanedioate**, we can predict the characteristic absorption bands.

Carbonyl (C=O) Stretching Vibrations

This is often the most intense and diagnostic peak in the spectrum. For a standard saturated aliphatic ester, the C=O stretch appears in the $1750\text{--}1735\text{ cm}^{-1}$ region.^{[12][13]} However, the presence of an electronegative bromine atom on the α -carbon introduces a significant inductive effect. This effect withdraws electron density from the carbonyl carbon, strengthening and shortening the C=O double bond. Consequently, the vibrational frequency increases.

Therefore, we anticipate a strong, sharp absorption band for the α -bromo ester carbonyl at a slightly higher wavenumber than a typical ester, likely in the 1740-1760 cm^{-1} range. The second ester group, being further from the bromine, should absorb closer to the standard 1735-1750 cm^{-1} range.^[14] These may overlap to form a single, slightly broadened peak.

C-H Stretching and Bending Vibrations

- **sp^3 C-H Stretching:** The methyl and methylene groups will exhibit strong stretching vibrations just below 3000 cm^{-1} . Typically, these appear in the 2975-2845 cm^{-1} range.^[7] The presence of these bands confirms the aliphatic nature of the molecule's backbone.
- **C-H Bending:** Bending vibrations (scissoring, rocking) for CH_2 and CH_3 groups appear in the fingerprint region, typically around 1470-1370 cm^{-1} .^[7]

C-O Stretching Vibrations

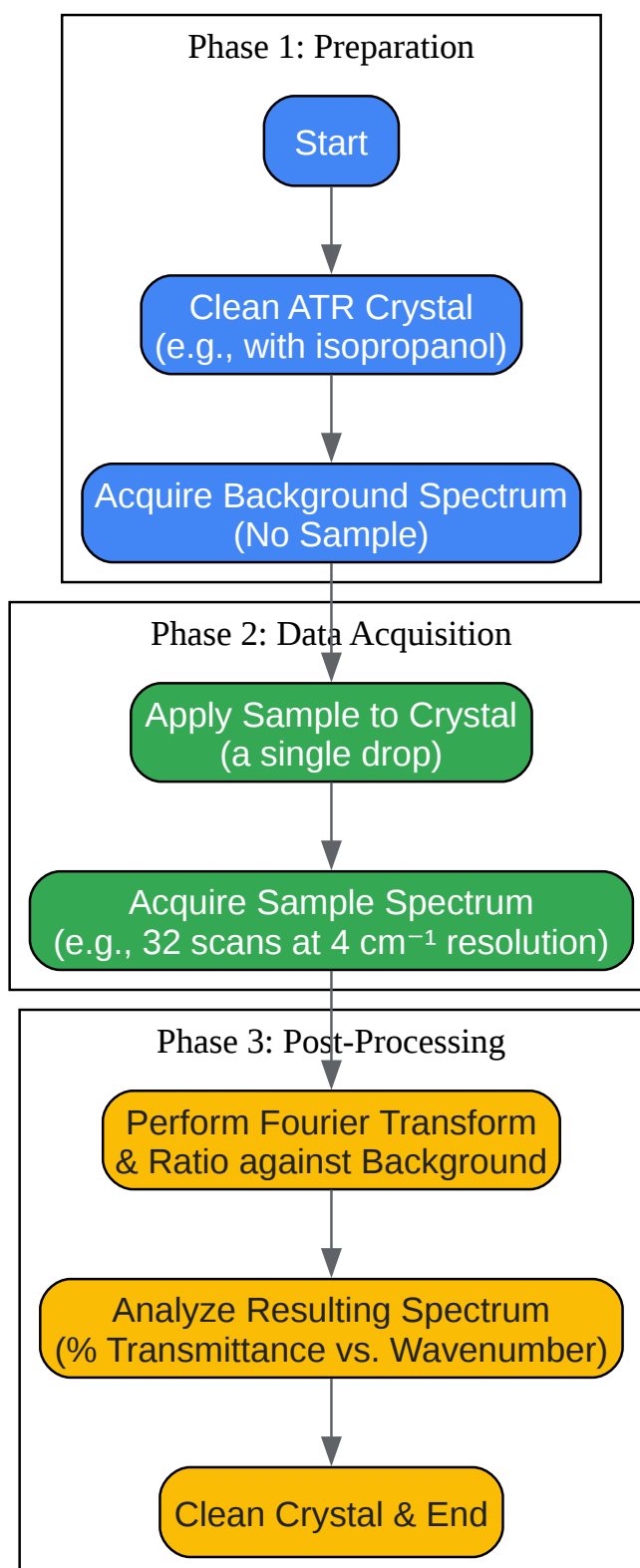
Esters display strong C-O stretching bands. Because there are two different C-O single bonds (C-O-CH_3 and O=C-O-C), these appear as two or more distinct, strong bands in the 1300-1000 cm^{-1} region.^[12] These are highly characteristic of the ester functional group.

C-Br Stretching Vibration

The carbon-bromine bond is significantly weaker and involves a heavier atom than the other bonds, so its stretching vibration occurs at a much lower frequency. This peak is expected in the far-infrared or "fingerprint" region, typically between 750-550 cm^{-1} .^[7] The intensity can be variable, but its presence is a key indicator of successful bromination.

Experimental Protocol: Acquiring the FTIR Spectrum

This protocol outlines the use of a Fourier Transform Infrared (FTIR) spectrometer with an Attenuated Total Reflectance (ATR) accessory, a common and highly efficient setup for liquid samples.^[15]



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Caption: Standard Operating Procedure for FTIR-ATR Analysis.

Methodology:

- Instrument Preparation:
 - Ensure the FTIR spectrometer and ATR accessory are powered on and have reached thermal equilibrium.
 - Causality: A stable instrument temperature minimizes drift and ensures wavenumber accuracy.
 - Thoroughly clean the ATR crystal (typically diamond or zinc selenide) with a suitable solvent (e.g., ACS-grade isopropanol) and a soft, lint-free wipe. Dry completely.
- Background Acquisition:
 - With the clean, empty ATR accessory in place, perform a background scan. This scan collects the IR spectrum of the ambient environment (air, CO₂, water vapor) and the instrument itself.
 - Trustworthiness: The background spectrum is automatically subtracted from the sample spectrum. An accurate background is critical for eliminating atmospheric interference and obtaining a true spectrum of the analyte.
- Sample Application:
 - Place a single, small drop of **Dimethyl 2-bromopentanedioate** directly onto the center of the ATR crystal. The sample should be neat (undiluted) and free of particulate matter.
 - Causality: ATR is a surface technique; only the portion of the sample in direct contact with the crystal is measured. A sufficient, representative sample is required.
- Spectrum Acquisition:
 - Acquire the sample spectrum. Typical parameters for routine analysis are:
 - Scan Range: 4000 cm⁻¹ to 400 cm⁻¹
 - Resolution: 4 cm⁻¹

- Number of Scans: 16 to 32 (co-added to improve signal-to-noise ratio)
- The instrument's software will automatically perform the Fourier transform and ratio the single-beam sample spectrum against the stored background spectrum to generate the final transmittance or absorbance spectrum.
- Post-Acquisition:
 - Thoroughly clean the sample from the ATR crystal using an appropriate solvent.
 - Verify cleanliness by taking a new scan and ensuring no sample peaks remain.

Data Interpretation and Analysis

The resulting spectrum should be analyzed by identifying the key absorption bands and comparing their positions and relative intensities to the theoretical predictions.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Expected Intensity
Ester Carbonyl (α -bromo)	C=O Stretch	1740 - 1760	Strong, Sharp
Ester Carbonyl (γ -position)	C=O Stretch	1735 - 1750	Strong, Sharp
Aliphatic C-H	sp ³ C-H Stretch	2845 - 2975	Strong to Medium
Aliphatic C-H	CH ₂ /CH ₃ Bend	1370 - 1470	Medium to Weak
Ester C-O	C-O Stretch	1000 - 1300	Two or more Strong Bands
Alkyl Halide	C-Br Stretch	550 - 750	Medium to Weak

Self-Validating Purity Checks:

- Absence of Starting Material: The primary synthetic route involves bromination of dimethyl pentanedioate.^[3] Incomplete reaction would result in residual starting material. Its spectrum

would show a C=O stretch at a slightly lower frequency ($\sim 1735\text{ cm}^{-1}$) and, crucially, would lack the C-Br stretch in the $750\text{-}550\text{ cm}^{-1}$ region.

- **Absence of Hydrolysis:** The absence of a very broad absorption band in the $3300\text{-}2500\text{ cm}^{-1}$ region confirms that the ester groups have not hydrolyzed to carboxylic acids.
- **Absence of Elimination Products:** Basic conditions or excess heat during synthesis can promote dehydrobromination to yield dimethyl glutaconate.[3] This impurity would introduce a new, weak C=C stretching band around $1680\text{-}1640\text{ cm}^{-1}$ and a vinylic =C-H stretch just above 3000 cm^{-1} . [11] The absence of these peaks is a strong indicator of product purity.

Conclusion

Infrared spectroscopy is a powerful, efficient, and definitive tool for the structural verification and quality control of **Dimethyl 2-bromopentanedioate**. By understanding the influence of its unique structural features—specifically the two ester groups and the α -bromo substituent—on the vibrational frequencies, a researcher can confidently interpret the resulting spectrum. This guide provides the theoretical basis, a practical experimental workflow, and the analytical logic required to leverage FTIR spectroscopy effectively, ensuring the integrity of this critical intermediate in the pharmaceutical development pipeline.

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